

Application Notes and Protocols for RS-18286 (Monoclonal Antibody to HBsAg)

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Compound of Interest

Compound Name: RS-18286

Cat. No.: B1680056

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Product Identifier: **RS-18286** Product Name: Monoclonal Antibody to Hepatitis B Surface Antigen (HBsAg), ad/ay Subtype Catalog Number: C18286M Manufacturer: Meridian Bioscience

Introduction

RS-18286 is a murine monoclonal antibody (isotype IgG1) that specifically targets the 'a' determinant of Hepatitis B surface antigen (HBsAg), with reactivity against both ad and ay subtypes.^[1] This antibody is a critical reagent for the development of immunoassays for the detection of HBsAg in research and diagnostic applications. This document provides detailed protocols for the proper dissolution, storage, and handling of **RS-18286** to ensure optimal performance and stability.

Product Specifications

The following table summarizes the key specifications for the **RS-18286** monoclonal antibody.

Parameter	Specification
Description	Monoclonal Antibody to Hepatitis B Surface Antigen (HBsAg), ad/ay Subtype[1]
Specificity	Immunoreactive with all HBsAg, ad/ay subtypes[1]
Host Animal	Mouse[1]
Isotype	IgG1[1]
Source	Ascites[1]
Immunogen	Native HBsAg (ad/ay)[1]
Format	Purified, Lyophilized[1]
Purification	Protein A Chromatography[1]
Buffer	Lyophilized from Phosphate Buffered Saline[1]
Preservative	None[1]
Applications	Suitable for use in ELISA and Rapid Assay formats[1]

Dissolution and Storage Protocols

Proper handling, dissolution, and storage are crucial for maintaining the integrity and performance of the **RS-18286** antibody.

Reconstitution of Lyophilized Antibody

The antibody is supplied in a lyophilized format and requires reconstitution before use.

Protocol:

- **Pre-centrifugation:** Before opening, centrifuge the vial at a low speed (e.g., 10,000 x g for 20 seconds) to ensure the entire lyophilized pellet is at the bottom of the vial.

- **Reconstitution:** Reconstitute the antibody using sterile, deionized water.^[1] The recommended volume of water will depend on the desired final concentration. For a stock solution, a common practice is to reconstitute to a concentration of 1 mg/mL. Refer to the Certificate of Analysis for the specific lot to determine the exact amount of antibody per vial.
- **Mixing:** Gently mix the solution by inverting the tube 5-6 times. Avoid vigorous shaking or vortexing, as this can lead to protein denaturation and aggregation.
- **Incubation:** Allow the vial to stand at room temperature for a few minutes to ensure the antibody is fully dissolved.

Storage Conditions

The stability of the antibody is dependent on the storage conditions.

Form	Storage Temperature	Duration	Special Instructions
Lyophilized	-20°C[1]	Long-term (years)	Store in a desiccated environment if possible.
Reconstituted	2-8°C[1]	Up to 6 months[1]	Add a bacteriostatic agent like 0.02% sodium azide to prevent microbial growth for short-term storage.[2]
Reconstituted	-20°C[1]	Long-term (years)	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Use low-protein-binding microcentrifuge tubes.
Reconstituted	-80°C	Long-term (years)	Can be used for long-term storage, though -20°C is generally sufficient for most antibodies.

Note: Avoid repeated freeze-thaw cycles as this can denature the antibody and reduce its binding capacity.[3] Freezers should not be of the frost-free variety, as these cycle through freezing and thawing.

Experimental Protocols

RS-18286 is suitable for use in various immunoassay formats. Below are general protocols for its application in ELISA and as a detection antibody in a sandwich immunoassay.

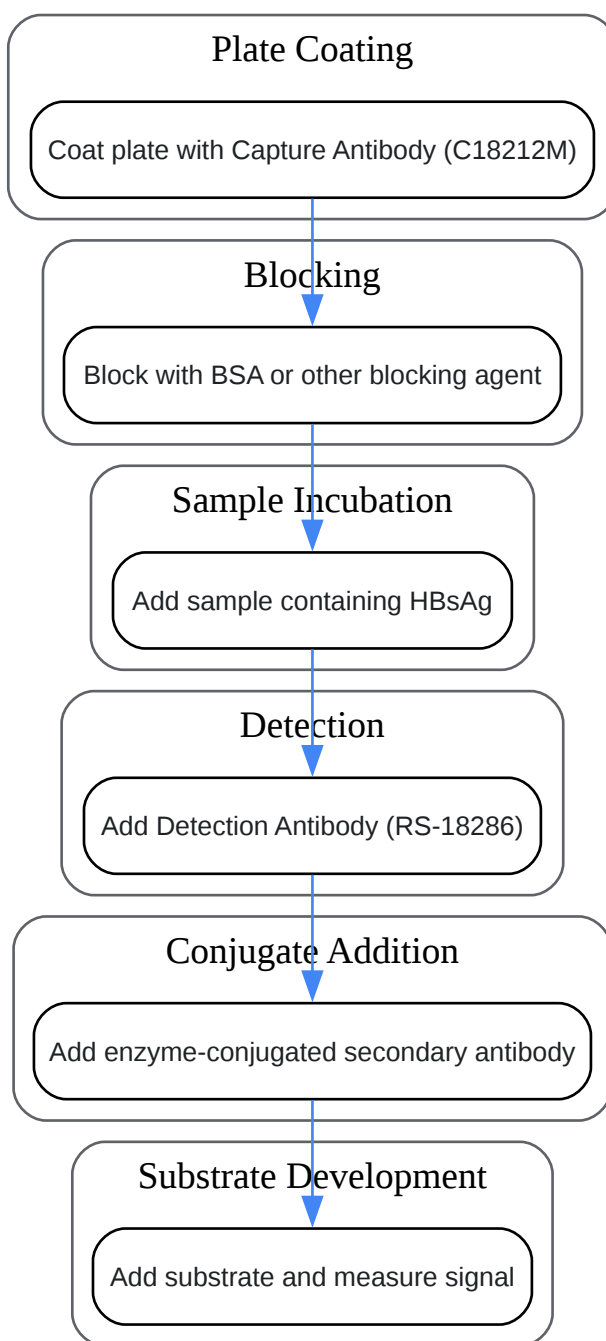
Enzyme-Linked Immunosorbent Assay (ELISA)

RS-18286 can be used as a detection antibody in a sandwich ELISA for HBsAg.

Recommended Pairing for Sandwich Immunoassay:

- Capture Antibody: C18212M (Monoclonal Antibody to HBsAg)[[1](#)]
- Detection Antibody: C18286M (**RS-18286**)[[1](#)]

Protocol Workflow:



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References

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